

Application Notes and Protocols for Pico145 in Patch-Clamp Electrophysiology

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Pico145, also known as HC-608, is a highly potent and selective small-molecule inhibitor of the Transient Receptor Potential Canonical (TRPC) 1, 4, and 5 channels.[1][2][3] These channels are non-selective cation channels permeable to Ca2+ and Na+ that are implicated in a variety of physiological and pathophysiological processes, including epilepsy, pain, and cardiac remodeling.[4] The remarkable potency and selectivity of **Pico145** make it an invaluable pharmacological tool for investigating the roles of TRPC1/4/5 channels in these processes and for the development of novel therapeutics.[3]

These application notes provide detailed protocols for the characterization and utilization of **Pico145** in patch-clamp electrophysiology experiments, tailored for researchers in academia and the pharmaceutical industry.

Data Presentation Pico145 Inhibitory Potency (IC50)

The following table summarizes the half-maximal inhibitory concentrations (IC50) of **Pico145** against various TRPC channel subtypes, as determined by electrophysiological and Ca2+ influx assays.



Channel Subtype	Activator	Assay Type	IC50 (pM)	Reference
TRPC4-TRPC1 (concatemer)	(-)-Englerin A	Ca2+ influx	33	[4]
TRPC4-TRPC1 (concatemer)	Sphingosine-1- Phosphate (S1P)	Whole-cell patch- clamp	42	[4]
Endogenous TRPC1:C4 (A498 cells)	(-)-Englerin A	Ca2+ influx	49	[2]
TRPC5-TRPC1 (concatemer)	(-)-Englerin A	Ca2+ influx	199	[2]
TRPC4 (homomer)	(-)-Englerin A	Ca2+ influx	349	[2]
TRPC5 (homomer)	(-)-Englerin A	Ca2+ influx	1300	[4]

Selectivity Profile of Pico145

Pico145 exhibits high selectivity for TRPC1/4/5 channels. At a concentration of 100 nM, **Pico145** has been shown to have no significant effect on the following channels:[2][4]

- TRPC3
- TRPC6
- TRPV1
- TRPV4
- TRPA1
- TRPM2
- TRPM8



Orai1 (store-operated Ca2+ entry)

Experimental Protocols

Whole-Cell Patch-Clamp Electrophysiology Protocol for Assessing Pico145 Inhibition of TRPC4/5 Channels

This protocol describes the methodology for measuring the inhibitory effect of **Pico145** on TRPC4 or TRPC5 channels heterologously expressed in Human Embryonic Kidney (HEK293) cells.

- 1. Cell Culture and Transfection:
- Cell Line: HEK293 cells.
- Culture Medium: Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10%
 Fetal Bovine Serum (FBS), 100 U/mL penicillin, and 100 μg/mL streptomycin.
- Transfection: Transiently transfect HEK293 cells with a plasmid encoding the human TRPC4 or TRPC5 channel subunit. A co-transfection with a fluorescent reporter plasmid (e.g., eGFP) is recommended to identify transfected cells. Recordings are typically performed 24-48 hours post-transfection.[5]
- 2. Solutions and Reagents:
- External (Bath) Solution (in mM): 135 NaCl, 5 KCl, 1.2 MgCl2, 1.5 CaCl2, 8 glucose, and 10 HEPES. Adjust pH to 7.4 with NaOH.[6]
- Internal (Pipette) Solution (in mM): 130 KCl, 5 NaCl, 0.4 CaCl2, 1 MgCl2, 10 HEPES, and 11 EGTA. Adjust pH to 7.3 with KOH.[7]
- TRPC1/4/5 Activator:
 - (-)-Englerin A (EA): Prepare a stock solution in DMSO. A final concentration of 10 nM is typically used to activate TRPC1/4/5 channels.[4]
 - Sphingosine-1-Phosphate (S1P): Can also be used as a physiologically relevant activator.
 [2]



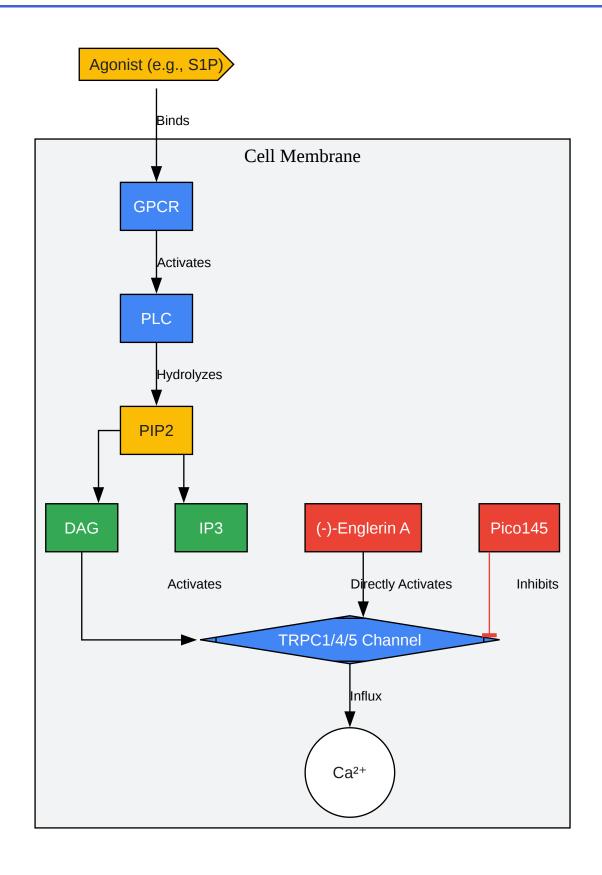
- Pico145 Stock Solution: Prepare a high-concentration stock solution of Pico145 in DMSO (e.g., 10-100 mM).
- 3. Patch-Clamp Recording:
- Apparatus: Use a standard patch-clamp setup, including an amplifier (e.g., Axopatch 200B), a digitizer (e.g., Digidata 1440A), and data acquisition software (e.g., pCLAMP).[8]
- Pipettes: Pull borosilicate glass pipettes to a resistance of 3-5 M Ω when filled with the internal solution.[8]
- Cell Selection: Identify transfected cells using fluorescence microscopy.
- Seal Formation: Form a gigaohm seal (>1 $G\Omega$) between the patch pipette and the cell membrane.
- Whole-Cell Configuration: Rupture the cell membrane by applying gentle suction to achieve the whole-cell recording configuration.
- Voltage-Clamp Protocol:
 - Hold the cell at a membrane potential of -60 mV.
 - Apply voltage ramps (e.g., from -100 mV to +100 mV over 500 ms) every 5-10 seconds to elicit currents and generate current-voltage (I-V) relationships.
- 4. Experimental Procedure for **Pico145** Application:
- Obtain a stable whole-cell recording and establish a baseline current in the external solution.
- Perfuse the cell with the external solution containing the TRPC1/4/5 activator (e.g., 10 nM (-)-Englerin A) to evoke channel currents.
- Once a stable activated current is achieved, co-apply the external solution containing both
 the activator and the desired concentration of Pico145.
- Record the current inhibition by Pico145. To determine the IC50, a range of Pico145 concentrations should be tested.



• Wash out Pico145 with the activator-containing solution to observe any reversal of inhibition.

Mandatory Visualizations Signaling Pathway of TRPC1/4/5 Activation and Inhibition by Pico145



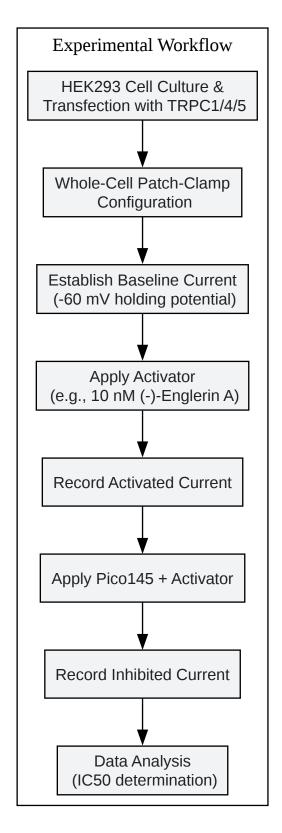


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Caption: TRPC1/4/5 channel activation and inhibition by Pico145.



Experimental Workflow for Pico145 Patch-Clamp Assay



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Caption: Workflow for assessing **Pico145** inhibition using patch-clamp.

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- To cite this document: BenchChem. [Application Notes and Protocols for Pico145 in Patch-Clamp Electrophysiology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8069070#pico145-protocol-for-patch-clamp-electrophysiology]

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